

# Safety and handling precautions for 1-Methylpyrrolidine-2-methanol

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## Compound of Interest

Compound Name: 1-Methylpyrrolidine-2-methanol

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An In-depth Technical Guide to the Safety and Handling of **1-Methylpyrrolidine-2-methanol**  
For Researchers, Scientists, and Drug Development Professionals


This document provides comprehensive safety and handling information for **1-Methylpyrrolidine-2-methanol** (CAS No: 3554-65-2), a versatile chiral building block used in the synthesis of pharmaceuticals and other complex organic molecules.<sup>[1]</sup> Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical Identification

Identifier	Value
Chemical Name	1-Methylpyrrolidine-2-methanol <sup>[2]</sup>
Synonyms	(1-methylpyrrolidin-2-yl)methanol, N-Methyl-2-pyrrolidinemethanol, N-Methyl-L-prolinol <sup>[1][2][3][4]</sup>
CAS Number	3554-65-2 <sup>[2]</sup>
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sup>[2]</sup>
Molecular Weight	115.17 g/mol <sup>[2][5]</sup>
Structure	A pyrrolidine ring with a methyl group on the nitrogen atom and a hydroxymethyl group at position 2.

## Hazard Identification and Classification

**1-Methylpyrrolidine-2-methanol** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[\[2\]](#)[\[5\]](#)

- GHS Classification:
  - Skin Irritation, Category 2 (H315: Causes skin irritation).[\[2\]](#)[\[5\]](#)
  - Serious Eye Irritation, Category 2A (H319: Causes serious eye irritation).[\[2\]](#)[\[5\]](#)
  - Specific Target Organ Toxicity — Single Exposure, Category 3 (H335: May cause respiratory irritation).[\[2\]](#)[\[5\]](#)
- GHS Label Elements:
  - Pictogram:
    -  alt text
  - Signal Word: Warning[\[2\]](#)[\[5\]](#)
  - Hazard Statements:
    - H315: Causes skin irritation.[\[2\]](#)[\[5\]](#)
    - H319: Causes serious eye irritation.[\[2\]](#)[\[5\]](#)
    - H335: May cause respiratory irritation.[\[2\]](#)[\[5\]](#)
  - Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling and storage sections of this guide.[\[2\]](#)[\[5\]](#)

## Physicochemical and Toxicological Data

The following tables summarize key quantitative data for **1-Methylpyrrolidine-2-methanol**.

### Table 1: Physicochemical Properties

Property	Value	Source(s)
Appearance	Colorless to Yellow Liquid	[1][6]
Boiling Point	67-71 °C	[1][7]
Flash Point	63 - 71.1 °C	[7]
Density	0.968 - 0.971 g/mL at 25 °C	[1][7]
Refractive Index	n <sub>20</sub> /D 1.469	[1]
Storage Temperature	2-8 °C	[1]

## Table 2: Toxicological Data

Endpoint	Result	Classification & Remarks	Source(s)
Acute Oral Toxicity	No data available	Not classified. For the related compound N-Methyl-2-pyrrolidone (NMP), the oral LD50 in rats is 3914 mg/kg, indicating low acute toxicity.[8]	
Acute Dermal Toxicity	No data available	Not classified. For the related compound NMP, the dermal LD50 in rabbits is 8 g/kg, indicating low acute toxicity.[8]	
Acute Inhalation Toxicity	No data available	Not classified. For the related compound NMP, the inhalation LC50 in rats is >5.1 mg/L.[8]	
Skin Irritation	Rabbit (OECD 404)	Contradictory Data: GHS classification indicates H315 (Causes skin irritation).[2][5] However, one study following OECD TG 404 found no irritation (score of 0.00).[4]	[2][4][5]
Eye Irritation	Rabbit (OECD 405)	Category 2A (Causes serious eye irritation). Effects (hyperaemia, swelling, opacity) were observed but	[1][2][5]

		were fully reversible within 4-5 days.[1]
Respiratory Irritation	Inferred Data	Category 3 (May cause respiratory irritation). Classification is based on aggregated data; specific experimental results are not available.[2][5]
Occupational Exposure Limits	No data available	No specific OEL (e.g., PEL, TLV) has been established for this compound.[2]

## Experimental Protocols

Methodologies for key toxicological assessments are based on internationally recognized OECD Test Guidelines (TG).

### Acute Dermal Irritation/Corrosion (OECD TG 404)

This protocol is designed to assess the potential of a substance to cause reversible inflammatory changes to the skin.[9]

- Test System: Healthy young adult New Zealand White rabbits.[4]
- Methodology:
  - Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the animals.
  - A dose of 0.5 mL of the test substance is applied to a small area (approx. 6 cm<sup>2</sup>) of intact skin.[4][9]
  - The test site is covered with a gauze patch and a semi-occlusive dressing.[4]

- The exposure period is 4 hours.[4][9]
- After exposure, residual test substance is removed.
- Skin reactions (erythema and oedema) are evaluated and scored at 1, 24, 48, and 72 hours after patch removal.[10]
- Results Interpretation: A study conducted with this methodology on **1-Methylpyrrolidine-2-methanol** reported no mortality or clinical signs, and the skin irritation score was calculated as "0.00", leading to a "Not Classified" conclusion under GHS.[4] This contradicts the harmonized classification and warrants caution.

## Acute Eye Irritation/Corrosion (OECD TG 405)

This protocol evaluates the potential of a substance to produce irritation or damage to the eye.  
[6][11]

- Test System: Healthy young adult albino rabbits.[1][11]
- Methodology:
  - The test substance is applied in a single dose of 0.1 mL into the conjunctival sac of one eye of the animal.[1] The other eye remains untreated and serves as a control.[11]
  - The eyes of the animals are not washed out after instillation of the test substance.
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[6]
  - The degree of eye reaction is scored for the cornea (opacity), iris, and conjunctiva (redness and swelling).[11]
- Results Interpretation: An eye irritation study on a closely related substance found that all lesions were completely reversible within 4 days.[1] Observed effects included hyperaemic blood vessels (grade 0.5 to 2.5), swelling of lids (grade 1 to 3), and transient corneal opacity (grade 1).[1] These results are consistent with a classification of "Eye Irritant, Category 2A".

## Safe Handling and Storage

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work exclusively in a well-ventilated area or under a chemical fume hood.[\[2\]](#)  
Ensure that eyewash stations and safety showers are readily accessible.
- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[8\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)
- Respiratory Protection: If working outside of a fume hood or if vapors are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an organic vapor cartridge.[\[8\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#) Do not eat, drink, or smoke in the laboratory. Remove contaminated clothing and wash it before reuse.[\[2\]](#)

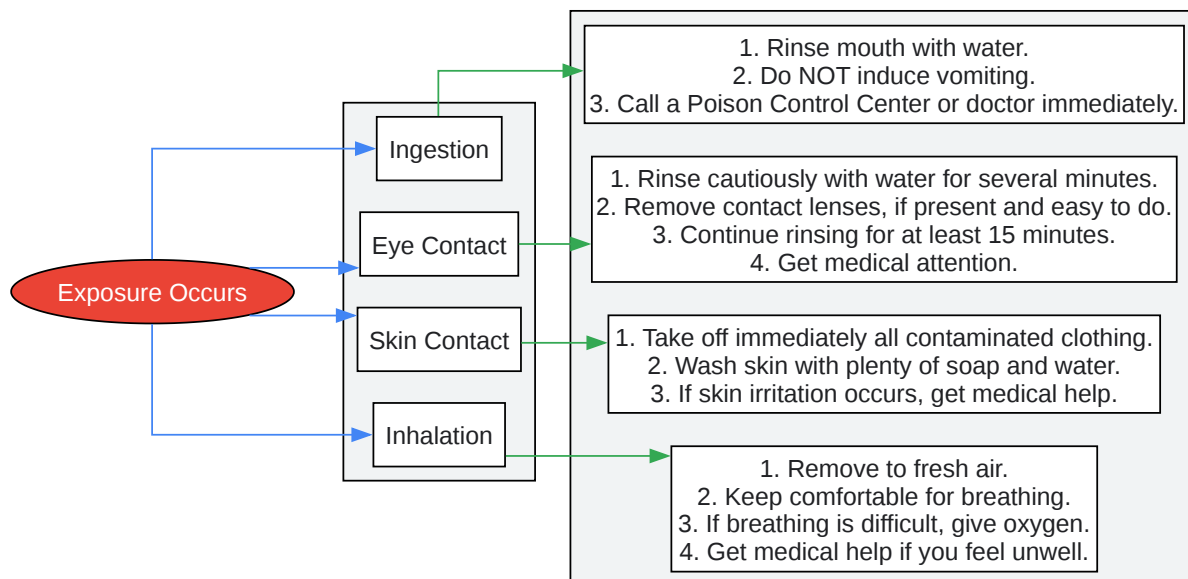
## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- The recommended storage temperature is between 2-8°C.
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[8\]](#)

## Emergency Procedures

### First Aid Measures

The following diagram outlines the initial response to an exposure event. Seek medical attention if symptoms persist.



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### First Aid Response to Exposure

- Inhalation: Remove the victim to fresh air and keep them comfortable for breathing.[2] If breathing is difficult, provide oxygen. Get medical help if you feel unwell.[2]
- Skin Contact: Immediately take off contaminated clothing.[2] Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] If present, remove contact lenses and continue rinsing for at least 15 minutes. Get medical attention.
- Ingestion: Rinse mouth thoroughly with water.[2] Do not induce vomiting. Call a poison control center or doctor immediately for treatment advice.[2]

## Firefighting Measures



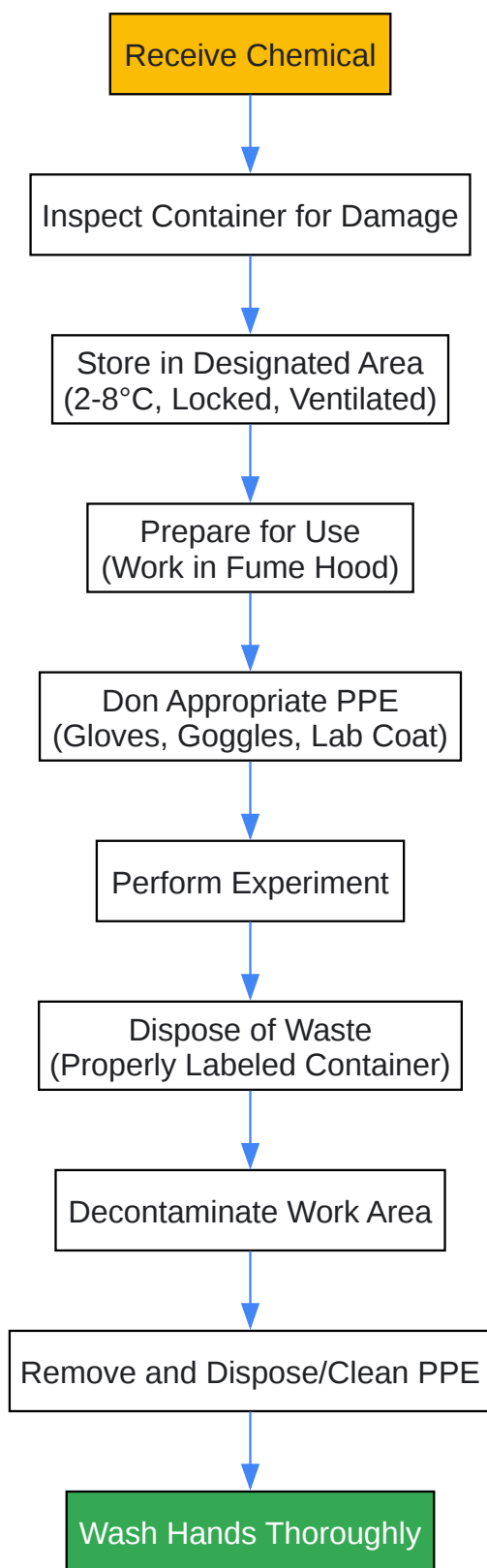
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam.[\[2\]](#)
- Specific Hazards: Combustible liquid. Vapors may be heavier than air and can travel to a source of ignition and flash back.[\[12\]](#) Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides (NO<sub>x</sub>).[\[8\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[\[8\]](#) Ensure adequate ventilation. Avoid breathing vapors, mist, or gas.[\[2\]](#) Remove all sources of ignition.
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[2\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal.

## Workflow for Safe Handling

The following diagram illustrates a logical workflow for handling **1-Methylpyrrolidine-2-methanol** in a laboratory setting.



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### Laboratory Safe Handling Workflow

## Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2] The substance should be sent to an appropriate treatment and disposal facility.[2] Do not allow the chemical to enter drains or the environment.

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